

# olfactory properties of beta-sinensal

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: beta-Sinensal

CAS No.: 3779-62-2

Cat. No.: S618303

Get Quote

## Chemical Profile of Beta-Sinensal

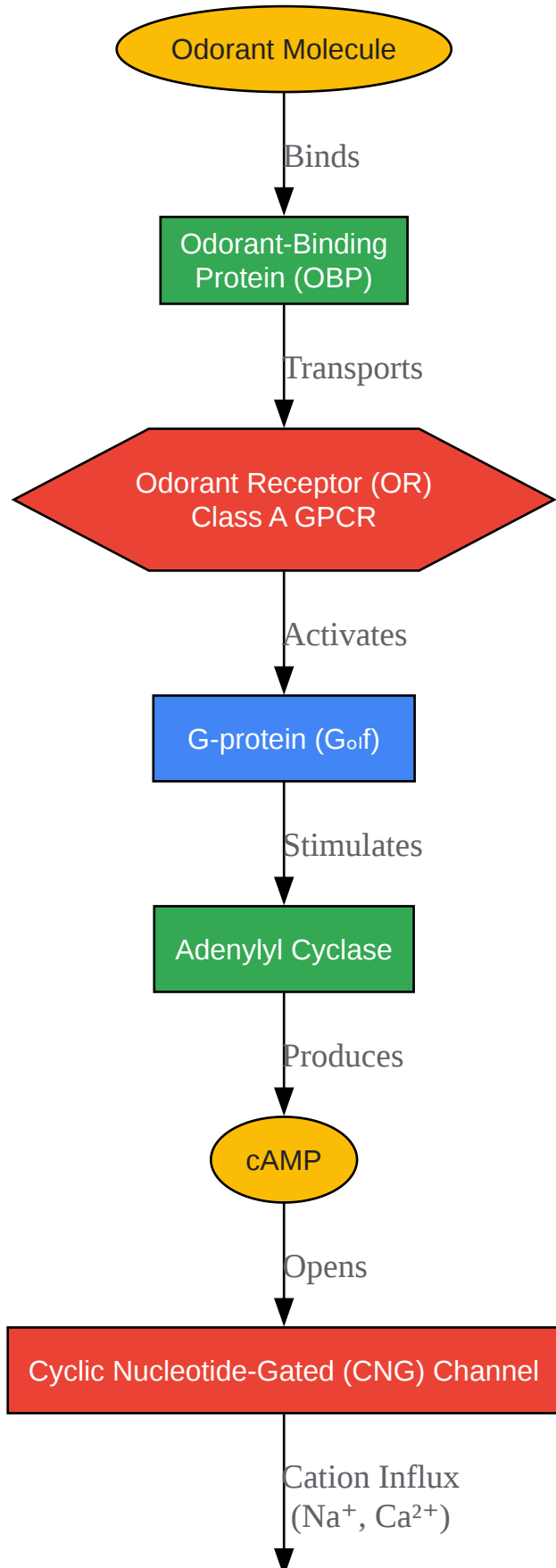
The table below summarizes the known chemical and physical properties of **beta-sinensal**.

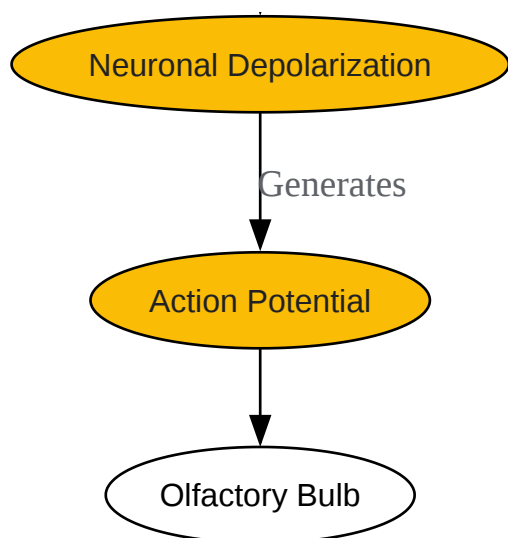
Property	Value
Common Name	beta-sinensal [1]
CAS Number	60066-88-8 [2] [1]
Molecular Formula	C <sub>15</sub> H <sub>22</sub> O [2] [1]
Molecular Weight	218.33500 g/mol [2] [1]
Density	0.872 g/cm <sup>3</sup> [1]
Boiling Point	333.4°C at 760 mmHg [1]
Flash Point	155.8°C [1]
LogP	4.380 (Indicating high lipophilicity) [2] [1]

## Olfactory Transduction Pathway

While the specific role of **beta-sinensal** is not documented, the general mechanism of how odorants are detected and signal transduction occurs in humans is well-established [3] [4]. The following diagram illustrates this pathway, which would apply to any odorant molecule upon entering the nose.

## Olfactory Signal Transduction Pathway





[Click to download full resolution via product page](#)

*Overview of the molecular events in olfactory signal transduction.*

## Experimental Protocols for Olfactory Research

For a researcher aiming to study an odorant like **beta-sinensal**, the key experimental approaches would involve techniques from structural biology and cell signaling.

### Structure Determination of Odorant-Receptor Complexes

A detailed protocol for understanding odorant binding at the atomic level, based on studies of the OR52 family, involves these steps [4]:

- **Receptor Engineering:** Use a "consensus strategy" to improve the stability and surface expression of the target odorant receptor in heterologous cells.
- **Complex Formation:** Purify the receptor in the presence of the odorant (e.g., **beta-sinensal**) and a stabilized G-protein complex (Gs or Golf).
- **Cryo-EM Data Collection:** Flash-freeze the complex and image it using cryo-electron microscopy (cryo-EM) to obtain high-resolution structural data.
- **Mutagenesis Validation:** Validate the binding site by mutating key residues (e.g., R265<sup>659</sup>) and testing the impact on downstream signaling via cAMP response assays.

## Downstream Signaling Assays

To functionally confirm receptor activation by an odorant [4]:

- **Cell Culture:** Transfect a cell line (e.g., HEK-293) with plasmids encoding the odorant receptor.
- **Odorant Exposure:** Stimulate the cells with the odorant at varying concentrations.
- **cAMP Measurement:** Quantify the production of cyclic AMP (cAMP) using a assay such as BRET (Bioluminescence Resonance Energy Transfer).
- **Dose-Response Analysis:** Calculate the EC<sub>50</sub> value to determine the potency of the odorant.

## Research Implications and Future Directions

The general principles of olfaction suggest that **beta-sinensal**, due to its lipophilic nature, would be shuttled by odorant-binding proteins to a specific odorant receptor [3] [5]. Its activation would trigger the canonical cAMP-mediated pathway. Research on other terpenes indicates that **beta-sinensal** could play a role in insect behavior or plant defense mechanisms [6] [5].

To advance our understanding of **beta-sinensal**, I suggest:

- **Screening:** Perform a broad screening against a library of human odorant receptors to identify potential targets.
- **Behavioral Studies:** Investigate its role in insect olfaction and its potential application in integrated pest management.
- **Perceptual Profiling:** Conduct psychophysical studies to characterize its scent perception in humans.

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. - beta | CAS#:60066-88-8 | Chemsrc sinensal [chemsrc.com]
2. « beta »- Sinensal (CAS 60066-88-8) - Chemical & Physical Properties... [chemeo.com]

3. The Transduction of Olfactory Signals - Neuroscience - NCBI [ncbi.nlm.nih.gov]
4. Understanding the molecular mechanisms of odorant ... [nature.com]
5. Functional Analysis of Two Odorant-Binding Proteins ... [pmc.ncbi.nlm.nih.gov]
6. Multi-omics analyses reveal the defense mechanisms ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [olfactory properties of beta-sinensal]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b618303#olfactory-properties-of-beta-sinensal]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** info@smolecule.com  
**Web:** www.smolecule.com